

Anhydrous Beryllium Oxalate: A Technical Overview of its Molecular Weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beryllium oxalate*

Cat. No.: *B12645192*

[Get Quote](#)

This guide provides a focused examination of the molecular weight of anhydrous **beryllium oxalate**, a key parameter in various research and development applications. The determination of this value is fundamental for stoichiometric calculations, material characterization, and purity assessments in fields ranging from inorganic chemistry to materials science.

Chemical Formula and Structure

Anhydrous **beryllium oxalate** is an inorganic compound formed from the beryllium cation (Be^{2+}) and the oxalate anion ($\text{C}_2\text{O}_4^{2-}$). To achieve a neutral salt, these ions combine in a 1:1 ratio.

- Chemical Formula: BeC_2O_4 [\[1\]](#)

This formula represents the empirical composition of the anhydrous form of the salt, meaning it is devoid of any water of hydration.[\[1\]](#)

Calculation of Molecular Weight

The molecular weight (or molar mass) of a compound is the sum of the atomic weights of its constituent atoms. The calculation for anhydrous **beryllium oxalate** is based on the standard atomic weights of beryllium (Be), carbon (C), and oxygen (O) as recommended by the International Union of Pure and Applied Chemistry (IUPAC).

The formula BeC_2O_4 is broken down as follows:

- 1 atom of Beryllium (Be)
- 2 atoms of Carbon (C)
- 4 atoms of Oxygen (O)

The molecular weight is calculated using the following equation:

Molecular Weight (BeC_2O_4) = (1 × Atomic Weight of Be) + (2 × Atomic Weight of C) + (4 × Atomic Weight of O)

The standard atomic weights for these elements are:

- Beryllium (Be): 9.0121831 u^{[2][3][4][5]}
- Carbon (C): 12.011 u (conventional value)^{[6][7][8]}
- Oxygen (O): 15.999 u (conventional value)^{[6][9][10]}

Using these values:

- Molecular Weight = (9.0121831) + (2 × 12.011) + (4 × 15.999)
- Molecular Weight = 9.0121831 + 24.022 + 63.996
- Molecular Weight = 97.030 g/mol

This calculated value is consistent with published data for **beryllium oxalate**.^[1]

Data Presentation

For clarity and comparative purposes, the atomic and molecular weight data are summarized in the table below.

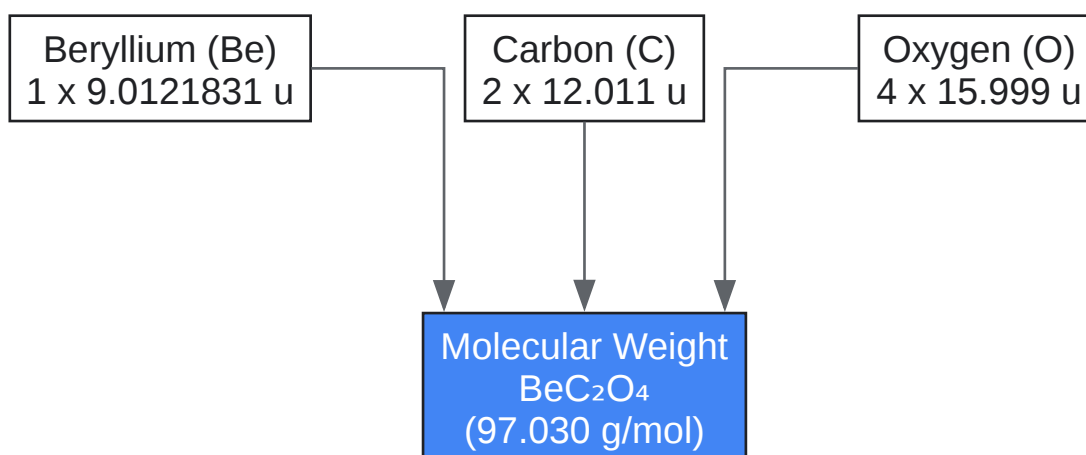
Element/Compound	Symbol/Formula	Quantity	Standard Atomic Weight (u)	Total Contribution to Molecular Weight (g/mol)
Beryllium	Be	1	9.0121831	9.0121831
Carbon	C	2	12.011	24.022
Oxygen	O	4	15.999	63.996
Anhydrous Beryllium Oxalate	BeC ₂ O ₄	-	-	97.030

Methodologies and Visualizations

The calculation of a compound's molecular weight is a theoretical determination based on internationally accepted standard atomic weights. It does not involve an experimental workflow or a biological signaling pathway. The value is a fundamental, constant property of the chemical compound.

Therefore, detailed experimental protocols are not applicable to the determination of this value. The "experiment" is the stoichiometric calculation shown in Section 2.0.

To adhere to the visualization requirement, a diagram illustrating the logical relationship for the molecular weight calculation is provided below. This chart shows the hierarchical contribution of each element's atomic weight to the final molecular weight of the compound.



[Click to download full resolution via product page](#)

Caption: Hierarchical calculation of the molecular weight for BeC_2O_4 .

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Beryllium oxalate - Wikipedia [en.wikipedia.org]
- 2. Atomic Weight of Beryllium | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 3. Beryllium - Wikipedia [en.wikipedia.org]
- 4. Atomic Weights and Isotopic Compositions for Beryllium [physics.nist.gov]
- 5. Atomic Weights and Isotopic Compositions for Beryllium [physics.nist.gov]
- 6. 2023 Atomic Weights [iupac.qmul.ac.uk]
- 7. Standard Atomic Weights | Commission on Isotopic Abundances and Atomic Weights [ciaaw.org]
- 8. Atomic Weights and Isotopic Compositions for Carbon [physics.nist.gov]
- 9. Oxygen - Wikipedia [en.wikipedia.org]
- 10. Atomic Weights and Isotopic Compositions for Oxygen [physics.nist.gov]

- To cite this document: BenchChem. [Anhydrous Beryllium Oxalate: A Technical Overview of its Molecular Weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12645192#molecular-weight-of-anhydrous-beryllium-oxalate]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com